

# Introduction: Clarifying "TCO-amine" vs. TCO-Tetrazine Chemistry

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## Compound of Interest

Compound Name: TCO-amine

Cat. No.: B611253

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In the field of bioorthogonal chemistry, the term "TCO labeling" almost invariably refers to the reaction between a trans-cyclooctene (TCO) and a tetrazine derivative. This reaction, a form of inverse-electron-demand Diels-Alder (IEDDA) cycloaddition, is renowned for its exceptionally fast kinetics and high specificity, making it a cornerstone of modern chemical biology.

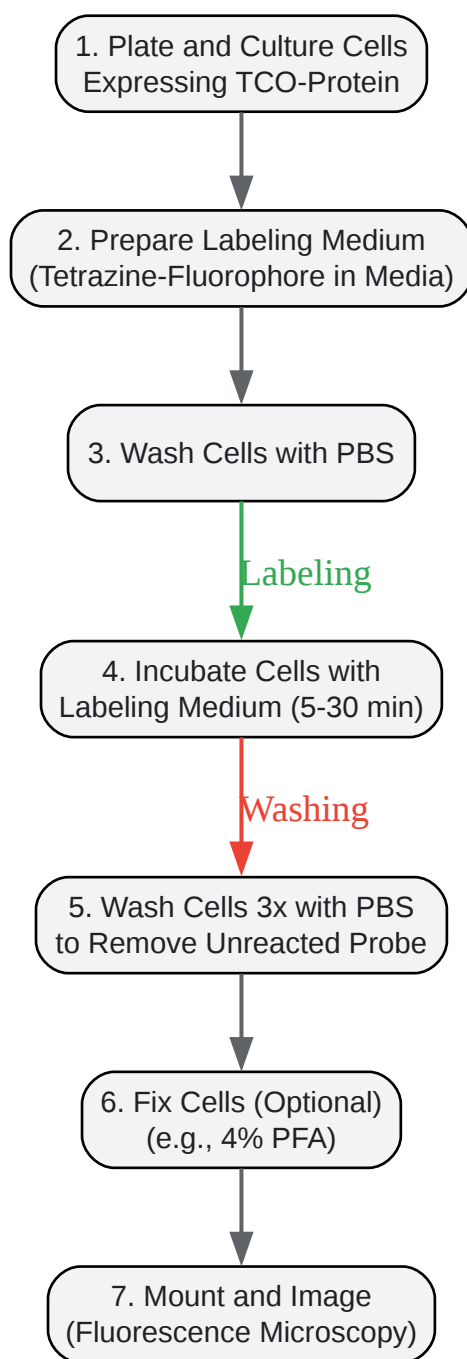
While molecules bearing TCO or tetrazine moieties may also contain amine functional groups (e.g., for linking to proteins or probes), the core bioorthogonal ligation does not occur directly between TCO and an amine. The **TCO-amine** reaction is not a recognized bioorthogonal pair due to its lack of speed and specificity under physiological conditions. This guide will, therefore, focus on the principles and applications of the highly efficient and widely used TCO-tetrazine ligation.

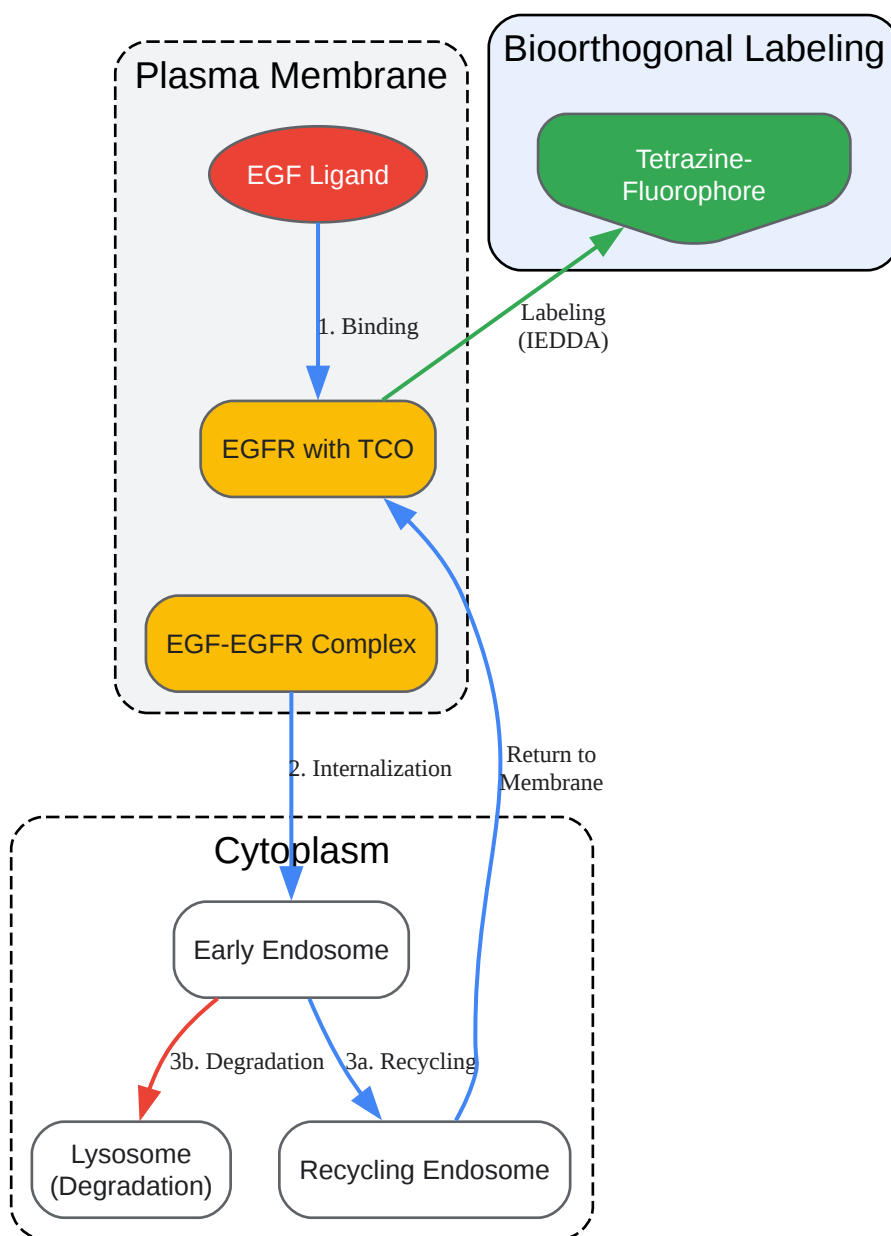
## The Core Principle: Inverse-Electron-Demand Diels-Alder (IEDDA) Reaction

The TCO-tetrazine ligation is a [4+2] cycloaddition between an electron-deficient diene (the tetrazine) and a strained, electron-rich dienophile (the TCO). The inherent ring strain of the trans-cyclooctene significantly accelerates the reaction, allowing it to proceed rapidly at low concentrations and physiological temperatures without the need for a catalyst.

The reaction is highly specific; neither TCO nor tetrazine moieties react appreciably with other functional groups found in biological systems, ensuring that the labeling is confined to the

intended targets. Upon reaction, they form a stable dihydropyridazine product, releasing dinitrogen gas in the process.





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